

CAS number for Fmoc-Tyr(SO₃H)-OH and its salts

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Compound of Interest

Compound Name: Fmoc-Tyr(SO_{3n}P)-OH

Cat. No.: B1474383

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An In-depth Technical Guide to Fmoc-Tyr(SO₃H)-OH and its Salts for Peptide Synthesis

Introduction

Tyrosine O-sulfation is a crucial post-translational modification that occurs in the trans-Golgi network, impacting a vast array of secreted and transmembrane proteins. This modification is catalyzed by tyrosylprotein sulfotransferases (TPSTs) and plays a pivotal role in modulating protein-protein interactions that govern numerous biological processes, including inflammatory responses, leukocyte adhesion, viral entry, and hormone regulation.^{[1][2]} The synthesis of peptides containing sulfotyrosine (sY) is essential for studying these interactions and for developing novel therapeutics.

Fmoc-Tyr(SO₃H)-OH and its salts are key building blocks used in solid-phase peptide synthesis (SPPS) to incorporate sulfotyrosine into peptide sequences. However, the inherent acid lability of the sulfate ester group presents significant challenges, necessitating specialized strategies for its successful integration and subsequent handling. This guide provides a comprehensive overview of Fmoc-Tyr(SO₃H)-OH, its properties, synthesis, and application in peptide chemistry, with a focus on experimental protocols and workflows for research professionals.

Compound Identification and Physicochemical Properties

The most commonly used derivatives in peptide synthesis are the free acid and its sodium salt, which enhances stability and handling.

Property	Fmoc-Tyr(SO ₃ H)-OH	Fmoc-Tyr(SO ₃ H)-OH Sodium Salt
CAS Number	181952-24-9[3][4][5][6][7]	106864-37-3[8][9]
Molecular Formula	C ₂₄ H ₂₁ NO ₈ S[3][4][6]	C ₂₄ H ₂₀ NNaO ₈ S[8]
Molecular Weight	483.49 g/mol [5][6][7]	505.47 g/mol [8]
Purity	Typically >98%[5]	-
Appearance	White to off-white powder	White to off-white powder
Storage	-15°C[8]	-10 to -25°C

Synthesis and Experimental Protocols

The direct incorporation of Fmoc-Tyr(SO₃H)-OH requires careful handling due to the acid-sensitive nature of the sulfate group. The sodium salt is often preferred for its improved stability.

Protocol 1: Synthesis of Fmoc-Tyr(SO₃Na)-OH

This protocol is adapted from established methods for the sulfation of Fmoc-Tyrosine.[10]

Materials:

- Fmoc-Tyr-OH
- DMF/SO₃ complex (Sulfur trioxide dimethylformamide complex)
- Pyridine
- Dioxane
- 5% aqueous Na₂CO₃ solution

- Deionized water

Procedure:

- Dissolve Fmoc-Tyr-OH (1.0 equivalent) in a solvent mixture of DMF/pyridine/dioxane (e.g., 8:2:1 v/v/v).
- Add the DMF/SO₃ complex (approximately 3.0 equivalents) to the solution in one portion.
- Stir the reaction mixture at room temperature overnight.
- Remove the solvent under reduced pressure (in vacuo).
- Dissolve the resulting residue in ice-cold deionized water.
- Adjust the pH of the solution to 6.5 by slowly adding a 5% aqueous Na₂CO₃ solution over one hour.
- Lyophilize (freeze-dry) the solution to obtain the crude product.
- Purify the product by dissolving the residue in DMF, filtering out any insoluble materials, and removing the solvent to yield Fmoc-Tyr(SO₃Na)-OH.

Synthesis of Fmoc-Tyr(SO₃Na)-OH

1. Dissolve Fmoc-Tyr-OH in DMF/Pyridine/Dioxane

2. Add DMF/SO₃ Complex

3. Stir Overnight at RT

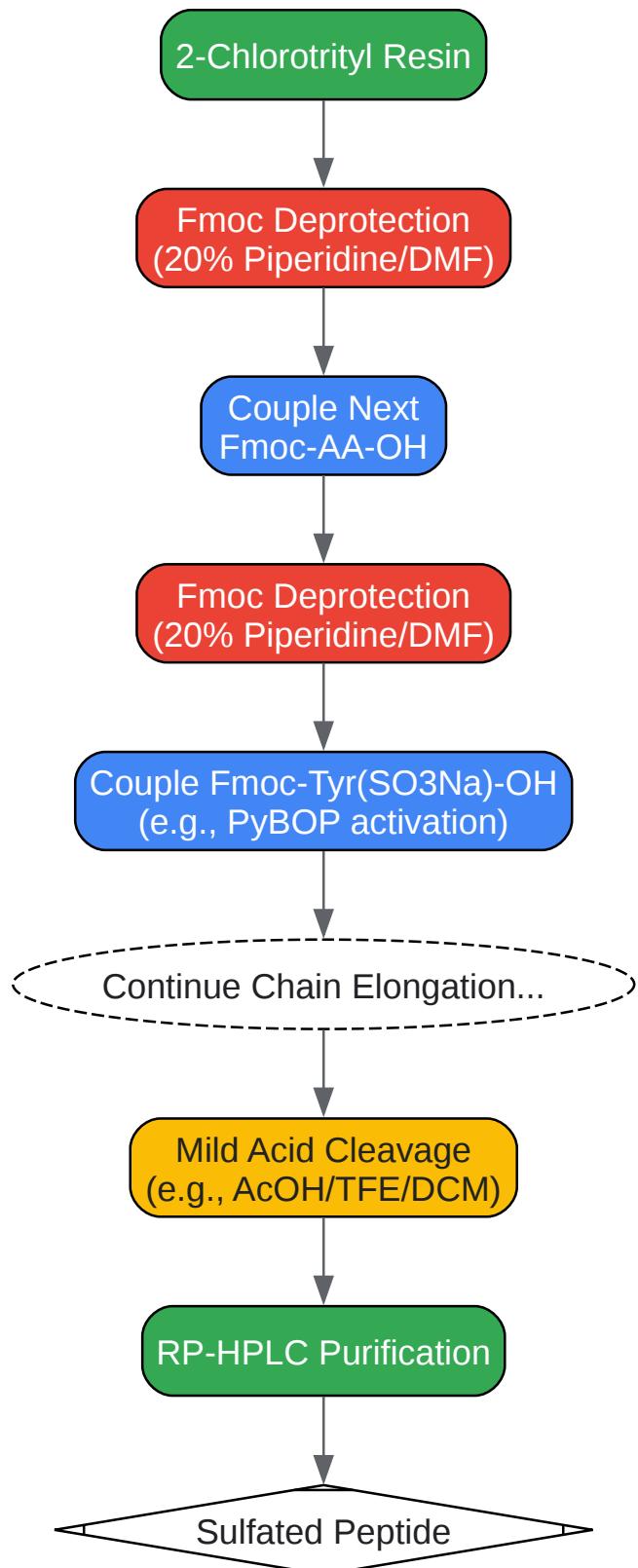
4. Evaporate Solvent

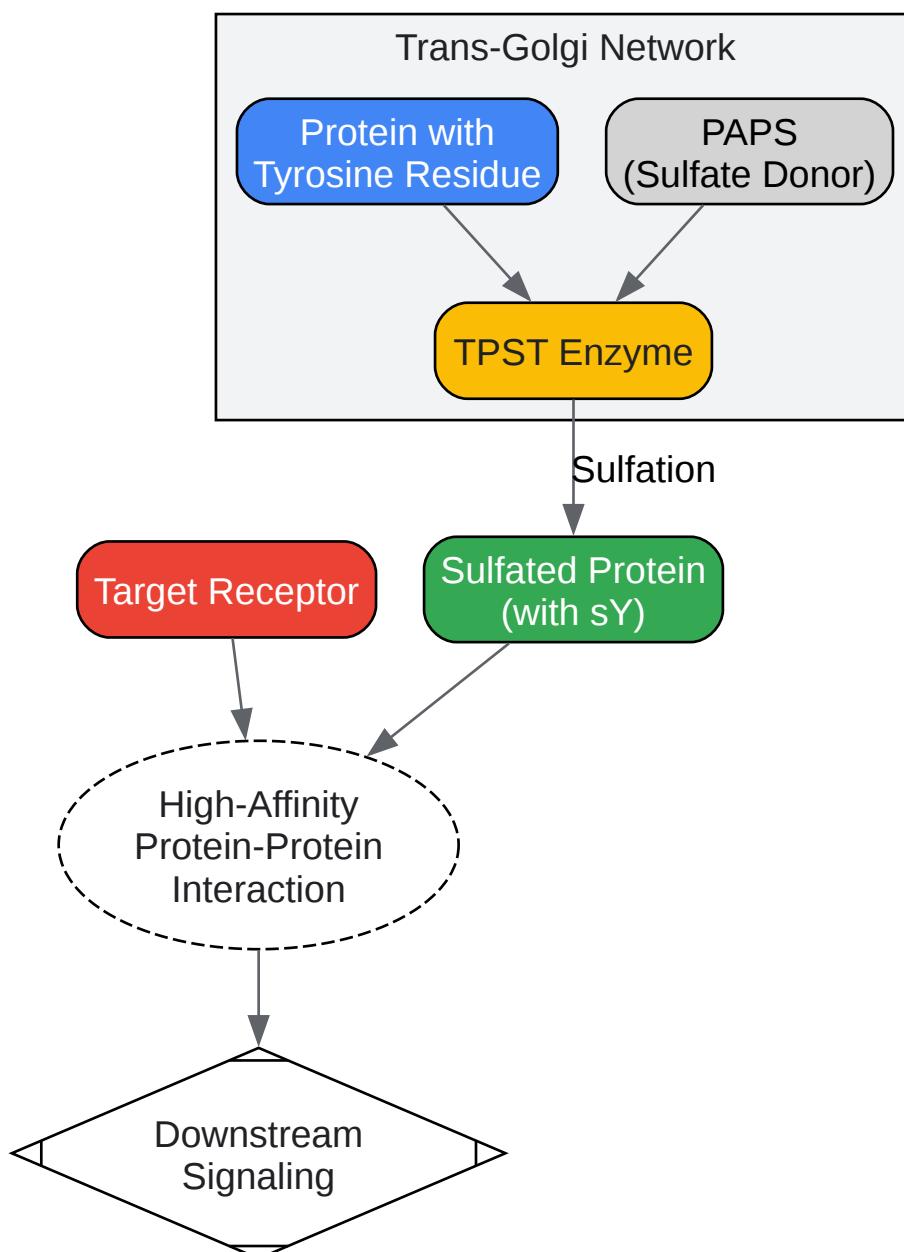
5. Redissolve in Cold H₂O

6. Neutralize to pH 6.5 with Na₂CO₃

7. Lyophilize

8. Purify from DMF





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